

Alk-IN-13: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Alk-IN-13
Cat. No.: B15576643

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Alk-IN-13 is an inhibitor of Anaplastic Lymphoma Kinase (ALK), a receptor tyrosine kinase that plays a crucial role in the development of the nervous system and, when dysregulated, acts as a driver in various cancers. This technical guide provides a comprehensive overview of **Alk-IN-13**'s chemical properties, its mechanism of action within the ALK signaling pathway, and detailed experimental protocols for its evaluation.

Chemical Structure and Properties

Alk-IN-13 is identified in patent US20130225528A1 as example 19.[1] While a definitive public chemical structure for **Alk-IN-13** is not readily available, analysis of related compounds from the same patent family suggests it belongs to a class of substituted pyridin-2-amine derivatives. A closely related compound is (R)-N-(5-(1-(2,6-dichloro-3-fluorophenyl)ethoxy)-6'-(diethylamino)-[2,3'-bipyridin]-6-yl)acrylamide. The core structure likely features a (R)-(1-(2,6-dichloro-3-fluorophenyl)ethoxy) moiety attached to a substituted pyridine ring system, with an acrylamide group that often serves as a covalent binder to the kinase.

Table 1: Chemical Properties of **Alk-IN-13**

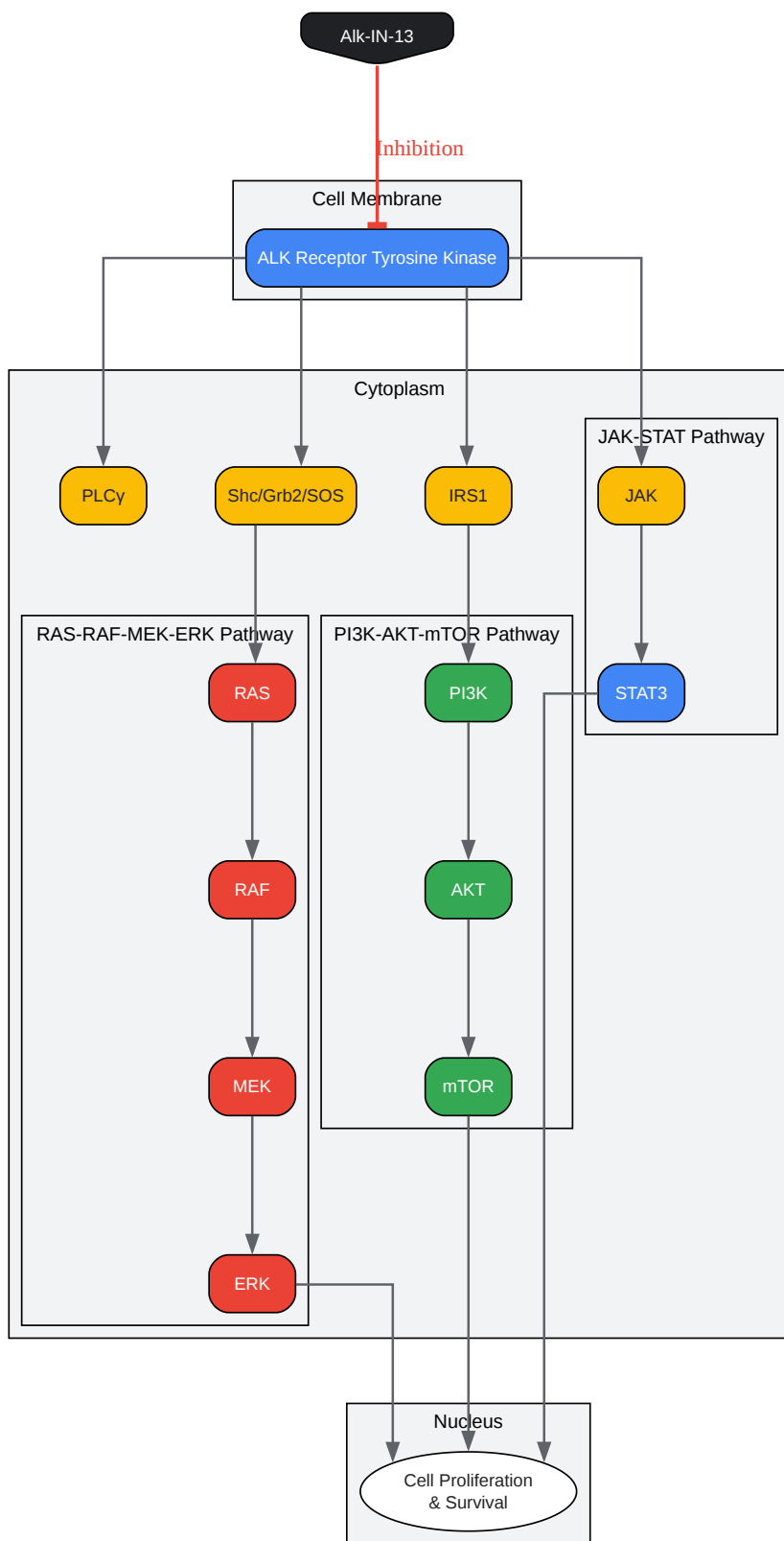
Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₉ CIN ₇ O	[1]
Molecular Weight	584.09 g/mol	[1]

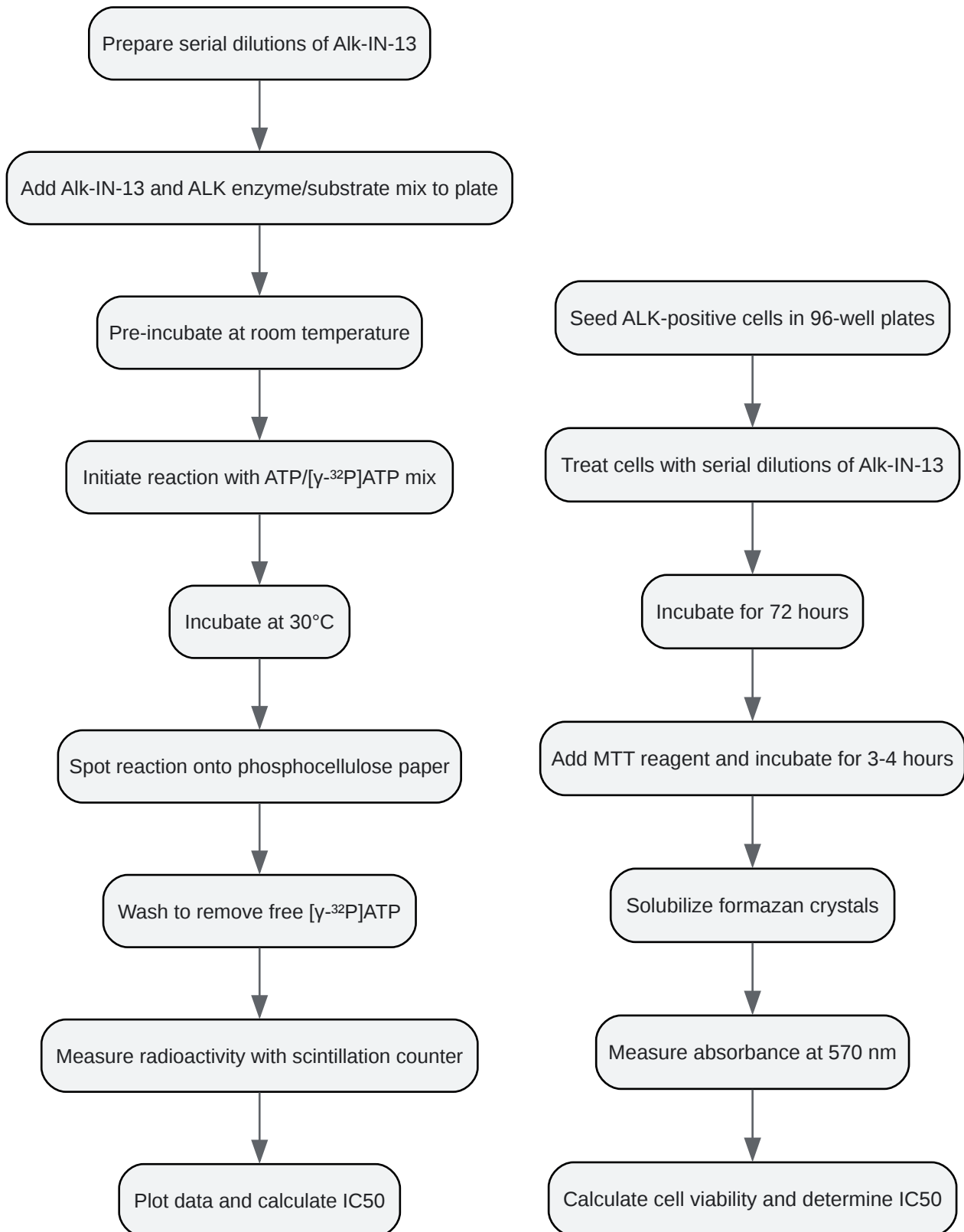
ALK Signaling Pathway and Mechanism of Action

Anaplastic Lymphoma Kinase is a receptor tyrosine kinase that, upon activation, dimerizes and autophosphorylates, initiating a cascade of downstream signaling pathways crucial for cell proliferation, survival, and differentiation. In several cancers, chromosomal rearrangements lead to the formation of fusion proteins (e.g., NPM-ALK, EML4-ALK) that result in constitutive, ligand-independent activation of the ALK kinase domain.

Alk-IN-13, as an ALK inhibitor, is designed to target the ATP-binding pocket of the ALK kinase domain. By occupying this site, it prevents the phosphorylation of ALK and subsequently blocks the activation of its downstream signaling pathways. The primary signaling cascades affected are:

- RAS-RAF-MEK-ERK (MAPK) Pathway: This pathway is central to cell proliferation.
- PI3K-AKT-mTOR Pathway: This cascade is critical for cell growth, survival, and metabolism.
- JAK-STAT Pathway: This pathway plays a significant role in cell survival and inflammation.





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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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